

Application Notes and Protocols for High-Throughput Screening of GSK729 and Analogs

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Compound of Interest

Compound Name: GSK729

Cat. No.: B15293769

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Introduction

GSK729 is a potent and selective small molecule inhibitor of the Mycobacterium tuberculosis enoyl-coenzyme A (CoA) hydratase, EchA6. This enzyme is a critical component of the fatty acid synthesis II (FAS-II) pathway, which is essential for the biosynthesis of mycolic acids, the hallmark lipid components of the mycobacterial cell wall. By inhibiting EchA6, **GSK729** disrupts mycolic acid production, leading to bactericidal effects against M. tuberculosis. These characteristics make **GSK729** and its analogs promising candidates for the development of novel anti-tuberculosis therapeutics.

This document provides detailed application notes and protocols for the high-throughput screening (HTS) of **GSK729** and other potential inhibitors of EchA6. The methodologies described herein are designed to facilitate the discovery and characterization of new chemical entities targeting this essential mycobacterial enzyme. Both biochemical, target-based screening and whole-cell phenotypic screening approaches are presented.

Quantitative Data Summary

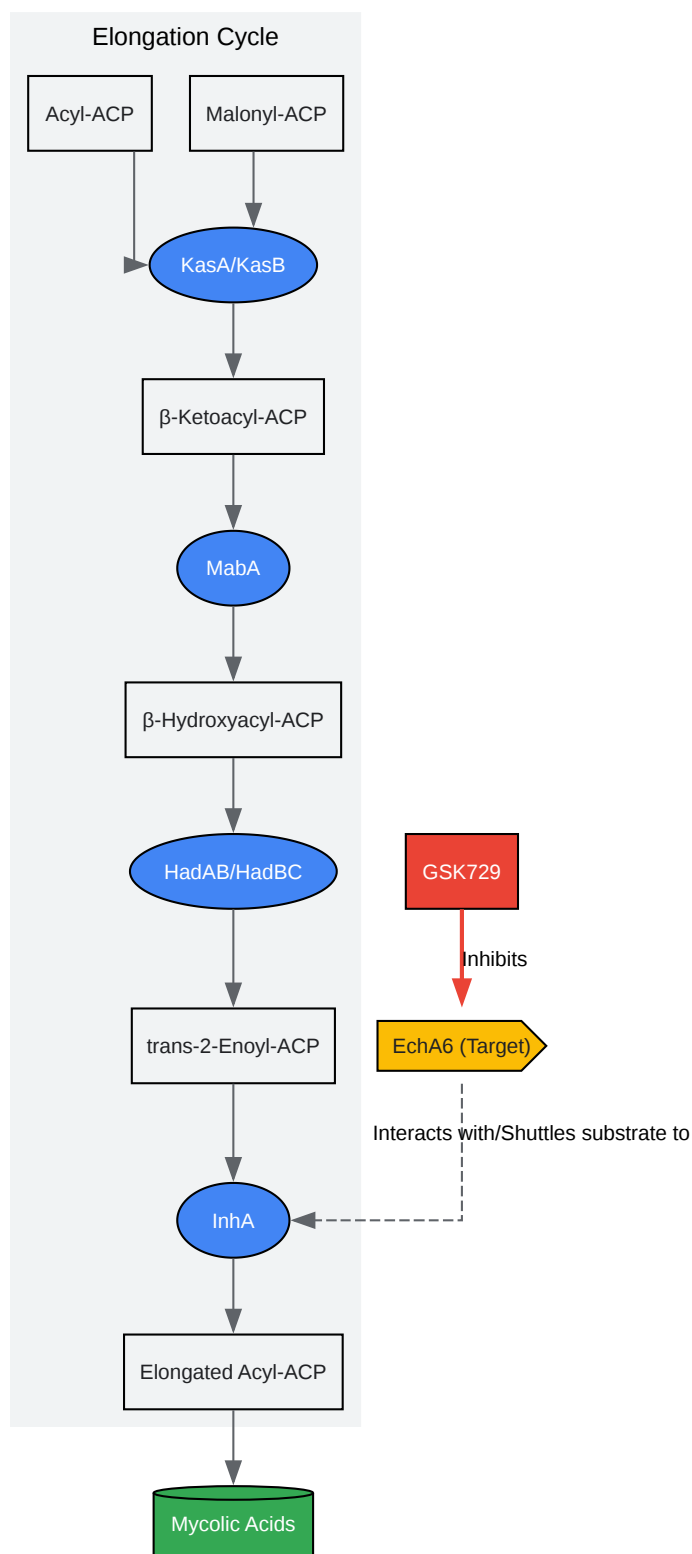
The following table summarizes the key quantitative data reported for **GSK729**. This table can be expanded as more data becomes available for **GSK729** and its analogs.

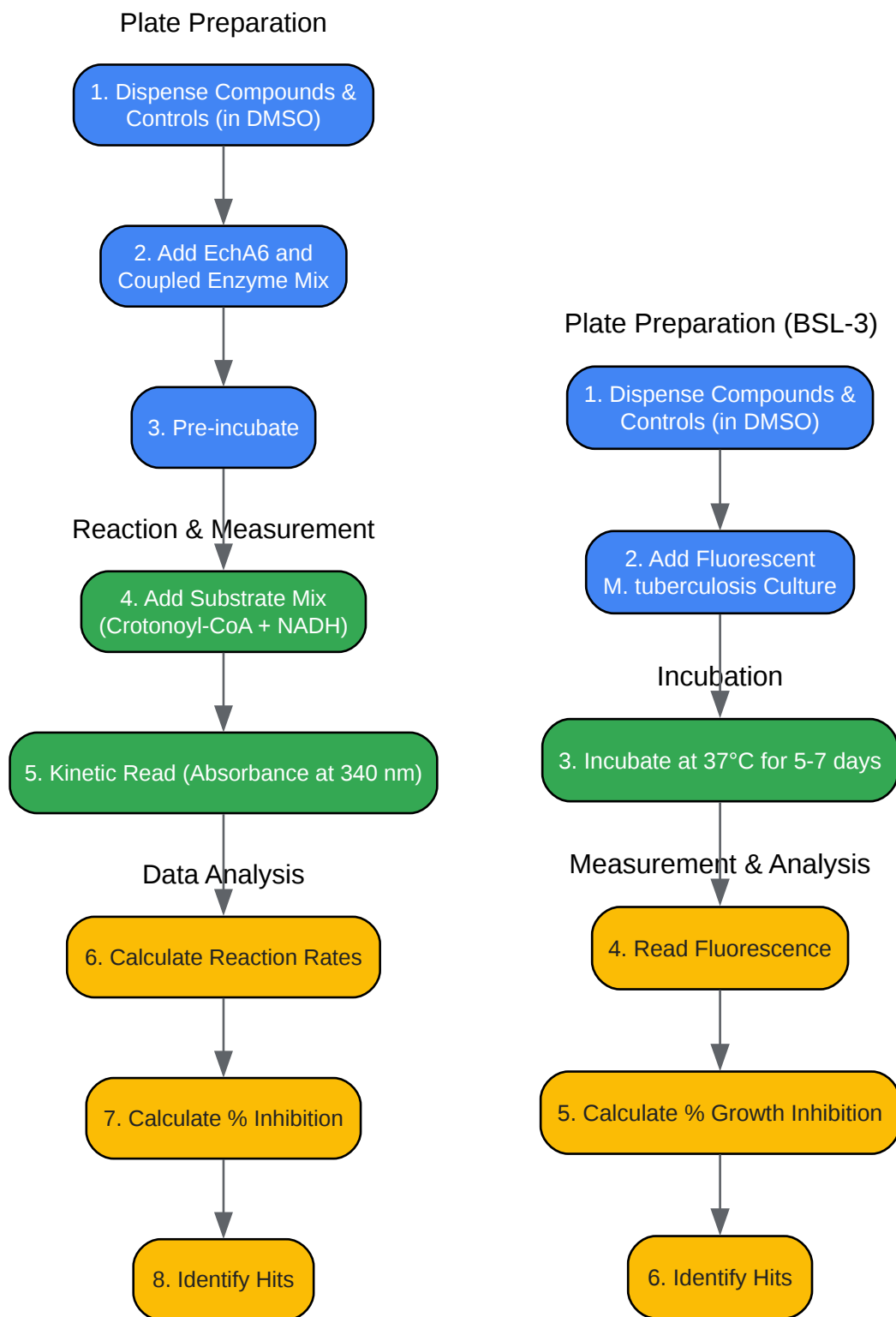
Compound	Target	Assay Type	IC50 (μM)	Reference
GSK729	M. tuberculosis EchA6	Biochemical Pull-down	1.8	[1]

Signaling and Metabolic Pathway

GSK729 targets the Fatty Acid Synthase II (FAS-II) pathway in *Mycobacterium tuberculosis*. This pathway is responsible for the elongation of long-chain fatty acids that are precursors to mycolic acids. EchA6 plays a crucial, albeit non-catalytic, role in shuttling fatty acid intermediates within this pathway. Inhibition of EchA6 disrupts the entire FAS-II cycle, leading to the cessation of mycolic acid synthesis and ultimately, bacterial cell death.

Fatty Acid Synthase II (FAS-II) Pathway and Inhibition by GSK729





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References

- 1. Environmentally-dependent interactions shape patterns in gene content across natural microbiomes - PMC [pmc.ncbi.nlm.nih.gov]
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